

## Application Notes and Protocols for Growing Large Single Crystals of Rochelle Salt

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis and subsequent growth of large, high-quality single crystals of **Rochelle salt** (Potassium Sodium Tartrate Tetrahydrate, KNaC<sub>4</sub>H<sub>4</sub>O<sub>6</sub>·4H<sub>2</sub>O). **Rochelle salt** is a material of significant scientific interest due to its notable piezoelectric, pyroelectric, and ferroelectric properties.[1][2] These characteristics make it a valuable compound in various applications, including transducers, microphones, and sonar systems.[2][3]

## Data Presentation: Properties and Solubility of Rochelle Salt

A thorough understanding of the physicochemical properties of **Rochelle salt** is crucial for successful crystal growth. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of Rochelle Salt



Property	Value	Reference
Chemical Formula	KNaC4H4O6·4H2O	[4]
Molecular Mass	282.23 g/mol	[4]
Crystal System	Orthorhombic	[3]
Density	1.79 g/cm <sup>3</sup>	[4][5]
Melting Point	70-80 °C	[4][5]
Decomposition Temperature	220 °C	[4]
pH of 5% solution (25°C)	7-8	[4][5]

Table 2: Solubility of Rochelle Salt in Water

Temperature (°C)	Solubility (g / 100 mL or g / 100g H <sub>2</sub> O)	Reference
0	26 g / 100 mL	[3]
20	63 g / 100 mL	[6]
20	73 g / 100g of water	[4]
26	66 g / 100 mL	[3]

Note: The solubility of **Rochelle salt** increases with temperature.[7]

## **Experimental Protocols**

This section outlines the detailed methodologies for the synthesis of **Rochelle salt** and the subsequent growth of a large single crystal.

## **Protocol 1: Synthesis of Rochelle Salt**

This protocol describes the synthesis of **Rochelle salt** from potassium bitartrate (cream of tartar) and sodium carbonate (washing soda).



#### Materials:

- Potassium bitartrate (Cream of Tartar)
- Sodium carbonate (Washing Soda)
- Distilled water
- Beakers (600 mL and 250 mL)
- Heating source (e.g., hot plate or alcohol burner)
- Glass stirring rod
- Funnel
- Filter paper (or coffee filters)[8]
- Spatula
- Heat-resistant gloves

#### Procedure:

- Prepare Potassium Bitartrate Slurry: In a 600 mL beaker, create a slurry by mixing approximately 80 grams of potassium bitartrate with 100 mL of distilled water.[9][10]
- Heating: Gently heat the slurry to a near-boiling temperature (around 70-80°C) while stirring continuously.[1][9] It is not necessary for all the solid to dissolve.
- Reaction with Sodium Carbonate: Slowly add sodium carbonate to the hot slurry in small portions. The solution will fizz as carbon dioxide is released.[8][11] Continue adding sodium carbonate until the fizzing stops, indicating that the reaction is complete.
- Filtration: While the solution is still hot, filter it through a funnel lined with filter paper into a clean 250 mL beaker to remove any impurities or unreacted starting materials.[8][9][10] If crystals begin to form in the funnel and clog the filter paper, the solution can be gently reheated.[8]



- Crystallization: Place the beaker with the filtered solution in a refrigerator to cool.[8][9] **Rochelle salt** crystals will precipitate at the bottom of the beaker. This may take several hours to a few days.[8][9]
- Harvesting and Drying: Carefully decant the remaining liquid. Transfer the Rochelle salt
  crystals onto a piece of filter paper to dry.[8] These crystals can be used to prepare the
  solution for growing a large single crystal.

### **Protocol 2: Growth of a Large Single Crystal**

This protocol details the process of growing a large single crystal of **Rochelle salt** from a supersaturated solution using a seed crystal.

#### Materials:

- Synthesized Rochelle salt
- · Distilled water
- Beaker or crystal growing vessel (glass jar is suitable)[1]
- Heating source
- Stirring rod
- Fine thread (e.g., nylon fishing line)
- Support for suspending the seed crystal (e.g., a pencil or rod)[9]
- Tweezers

#### Procedure:

- Seed Crystal Selection: From the synthesized Rochelle salt, select a small, well-formed, and transparent crystal to act as the seed crystal.[1][9] Look for a crystal with clear facets and a symmetrical shape.[1]
- Prepare the Seed Crystal: Securely tie the selected seed crystal to the fine thread.



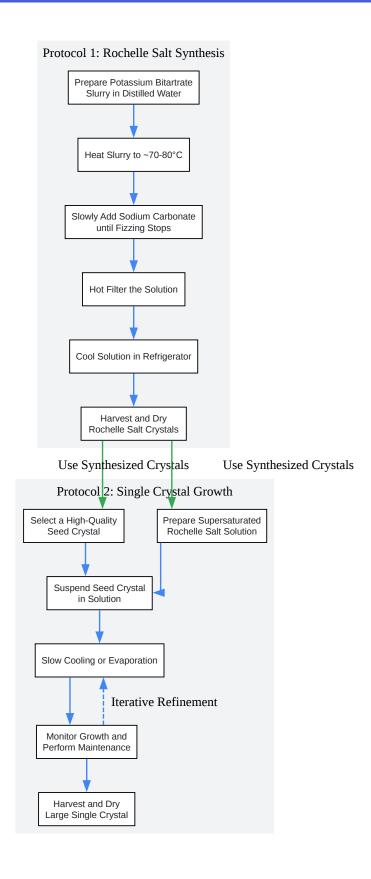
- Prepare a Supersaturated Solution:
  - Prepare a saturated solution by dissolving approximately 90-100 grams of Rochelle salt per 100 grams of distilled water.[9]
  - Gently heat the solution while stirring until all the salt has dissolved. This will create a supersaturated solution upon cooling.
  - Allow the solution to cool down slightly.
- Suspend the Seed Crystal: Suspend the seed crystal in the supersaturated solution by attaching the thread to a support placed across the top of the container.[9] Ensure the seed crystal is fully submerged and not touching the sides or bottom of the container.[9]
- · Crystal Growth:
  - Slow Cooling Method: Cover the container to prevent contamination and rapid evaporation. Place the container in an environment with a stable temperature, or allow it to cool slowly to room temperature. An insulated container can be used to slow the cooling rate, which promotes the growth of larger and higher-quality crystals.[12]
  - Evaporation Method: Alternatively, the container can be left partially covered to allow for slow evaporation of the water, which will also lead to crystal growth. This method is typically slower.
- Monitoring and Maintenance:
  - Observe the crystal growth over several days to weeks.[8]
  - If small, unwanted crystals form on the main crystal or in the container, they should be carefully removed. The main crystal can be removed, cleaned of any secondary growths, and the solution can be reheated to dissolve the unwanted crystals and then cooled again before re-submerging the seed crystal.[8]
- Harvesting the Final Crystal: Once the crystal has reached the desired size, carefully remove
  it from the solution and dry it with a soft, lint-free cloth or tissue paper.[9]



• Storage: **Rochelle salt** crystals are efflorescent in low humidity and deliquescent in high humidity.[3][5] They should be stored in a well-sealed container in a location with controlled humidity (ideally between 30% and 84% relative humidity).[3][5]

# Visualizations Experimental Workflow



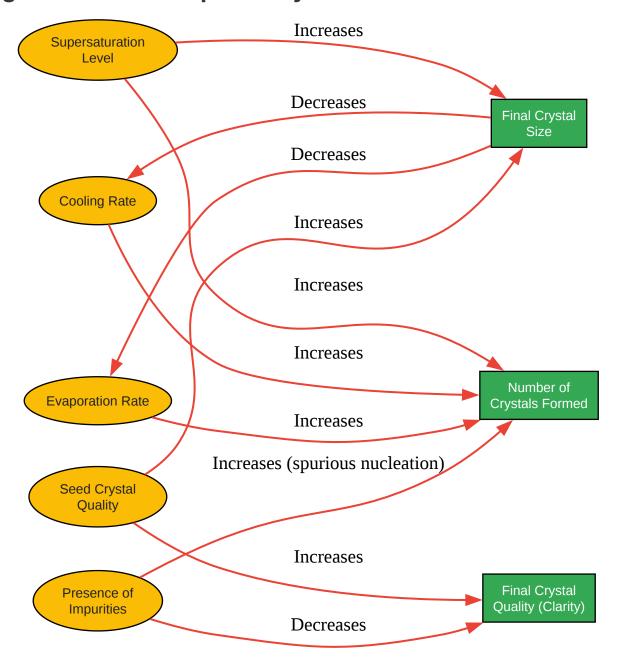


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Caption: Workflow for the synthesis of **Rochelle salt** and the subsequent growth of a large single crystal.

## **Logical Relationships in Crystal Growth**



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Caption: Key factors influencing the size, quality, and number of **Rochelle salt** crystals grown from solution.



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